

2-Pentanol, 5-iodo-: A Versatile Building Block in Organic Chemistry

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Compound of Interest

Compound Name: 2-Pentanol, 5-iodo-

Cat. No.: B3058609

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Application Note & Protocol

[City, State] – [Date] – **2-Pentanol, 5-iodo-**, a functionalized aliphatic alcohol, is emerging as a valuable building block for organic synthesis, offering a versatile scaffold for the introduction of a five-carbon chain with reactive hydroxyl and iodo functionalities. Its unique structure makes it an attractive intermediate for the synthesis of a variety of organic molecules, including heterocycles and other complex targets relevant to the pharmaceutical and materials science industries.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Pentanol, 5-iodo-** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₁ IO	--INVALID-LINK--
Molecular Weight	214.04 g/mol	--INVALID-LINK--
Appearance	Not available	
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Not available	

Synthesis of 2-Pentanol, 5-iodo-

A primary route for the synthesis of **2-Pentanol, 5-iodo-** involves the ring-opening of 2-methyltetrahydrofuran. This reaction, when carried out with hydrogen iodide (HI), proceeds via a nucleophilic substitution (S_N2) mechanism. The iodide ion preferentially attacks the less sterically hindered primary carbon atom of the protonated ether, leading to the regioselective formation of 5-iodo-2-pentanol.

A detailed experimental protocol for this synthesis is provided below.

Experimental Protocol: Synthesis of 2-Pentanol, 5-iodo- from 2-Methyltetrahydrofuran

Materials:

- 2-Methyltetrahydrofuran
- Hydrogen iodide (57% in water)
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate

- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a well-ventilated fume hood, equip a round-bottom flask with a magnetic stir bar and a reflux condenser.
- Charge the flask with 2-methyltetrahydrofuran.
- Slowly add an equimolar amount of hydrogen iodide (57% in water) to the stirred 2-methyltetrahydrofuran.
- Heat the reaction mixture to reflux and maintain for a period sufficient to ensure complete reaction (monitoring by TLC or GC is recommended).
- After cooling to room temperature, carefully transfer the reaction mixture to a separatory funnel.
- Add diethyl ether to extract the product and wash the organic layer sequentially with water and saturated aqueous sodium bicarbonate solution to neutralize any remaining acid.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **2-Pentanol, 5-iodo-**.
- Purify the product by vacuum distillation or column chromatography as needed.

Yield Data: Yields for this reaction are dependent on specific reaction conditions and scale. Researchers should optimize the protocol for their specific needs.

Applications in Organic Synthesis

The bifunctional nature of **2-Pentanol, 5-iodo-** makes it a versatile intermediate for the synthesis of more complex molecules. The hydroxyl group can be protected or oxidized, while the iodo group is an excellent leaving group for nucleophilic substitution reactions or can participate in various coupling reactions.

Synthesis of Heterocyclic Compounds

One of the key applications of **2-Pentanol, 5-iodo-** is in the synthesis of substituted heterocyclic compounds. The five-carbon backbone with reactive sites at the 2- and 5-positions allows for the construction of various ring systems. For instance, it can be utilized in the synthesis of substituted piperidines, furans, or pyrans through intramolecular cyclization strategies.

Workflow for Heterocycle Synthesis:

Caption: General workflow for the synthesis of heterocyclic compounds from **2-Pentanol, 5-iodo-**.

Introduction of Pentyl Chains in Drug Discovery

In the context of drug development, the introduction of lipophilic alkyl chains can significantly impact the pharmacokinetic and pharmacodynamic properties of a lead compound. **2-Pentanol, 5-iodo-** serves as a valuable reagent for introducing a functionalized pentyl chain onto a parent molecule. The secondary alcohol provides a point for further modification or can participate in hydrogen bonding interactions with biological targets.

Logical Relationship in Drug Moiety Introduction:

Caption: Logical diagram illustrating the use of **2-Pentanol, 5-iodo-** to modify a bioactive scaffold.

Conclusion

2-Pentanol, 5-iodo- is a promising and versatile building block in organic chemistry. Its straightforward synthesis from readily available starting materials and the presence of two distinct reactive functional groups open up a wide range of possibilities for the construction of complex organic molecules. Further exploration of its reactivity and applications is expected to

lead to the development of novel synthetic methodologies and the discovery of new chemical entities with potential applications in medicine and materials science.

For further information, please contact:

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